

Comparative Analysis of Explosive Performance: Hydrazine Nitrate vs. TNT

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Compound of Interest

Compound Name: hydrazine nitrate

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This guide provides a detailed, objective comparison of the explosive properties of **hydrazine nitrate** (HN) and trinitrotoluene (TNT). The information is supported by experimental data from scientific literature to offer a clear performance assessment for research and development applications.

Quantitative Performance Comparison

The explosive characteristics of **hydrazine nitrate** and TNT are summarized below. Data has been standardized for direct comparison.

Performance Metric	Hydrazine Nitrate (HN)	Trinitrotoluene (TNT)	Unit
Detonation Velocity	8,700 - 8,920[1][2][3]	6,900[4]	m/s
Crystal Density	1.66 - 1.68[2][5]	1.60[4]	g/cm ³
Heat of Explosion	~3.83[1][6]	4.184[1]	MJ/kg
Brisance (Trauzl Test)	408[3]	300[7][8]	cm ³ /10g
Impact Sensitivity	7.4[1][3]	> 20 (Variable)[9]	J (Nm)
R.E. Factor	1.42[3]	1.00 (Reference)	-

Detailed Analysis of Explosive Properties

Detonation Velocity: **Hydrazine nitrate** exhibits a significantly higher detonation velocity (approaching 8,900 m/s) compared to TNT (6,900 m/s).^{[2][4]} Detonation velocity is a primary indicator of an explosive's brisance, or shattering power. The higher velocity of HN suggests a more rapid and destructive shock wave upon detonation. This is a critical factor in applications requiring high shattering effects.

Brisance and Power (Trauzl Test & R.E. Factor): The Trauzl lead block test, which measures the volume expansion in a lead block caused by a 10g sample, provides a direct measure of an explosive's capacity to do work. **Hydrazine nitrate** yields a cavity of 408 cm³, substantially larger than the 300 cm³ produced by TNT.^{[3][7]} This aligns with its Relative Effectiveness (R.E.) factor of 1.42, indicating it is approximately 42% more powerful than the equivalent mass of TNT.^[3]

Heat of Explosion: While TNT has a slightly higher heat of explosion (4.184 MJ/kg) than **hydrazine nitrate** (~3.83 MJ/kg), the overall explosive power is not determined by energy content alone.^{[1][6]} The efficiency with which this energy is converted into a detonation shock wave is crucial. **Hydrazine nitrate's** superior performance, despite a lower heat of explosion, is attributed to its decomposition characteristics. As it contains no carbon, its detonation products are entirely gaseous with a low average molecular weight, leading to a more efficient energy transfer to the shock front.^{[1][6]}

Sensitivity: Impact sensitivity measures the energy required to initiate an explosion via impact. **Hydrazine nitrate** has a reported impact sensitivity of 7.4 Joules.^{[1][3]} TNT is known for its relative insensitivity to shock and friction, making it a very stable explosive for handling.^{[1][5]} While specific values can vary significantly based on crystal size and purity, tests on solid TNT samples show initiation energies typically well above 20 J, indicating it is considerably less sensitive to accidental detonation from impact than **hydrazine nitrate**.^[9]

Experimental Protocols

The data presented in this guide are derived from standardized experimental tests. The methodologies for three key performance assessments are detailed below.

1. Trauzl Lead Block Test (Brisance Measurement) This test is a fundamental method for quantifying the strength and shattering power (brisance) of an explosive material.[\[7\]](#)[\[10\]](#)

- Apparatus: A standardized cylindrical block of soft lead, typically 200 mm in height and 200 mm in diameter, with a central borehole 125 mm deep and 25 mm in diameter.[\[7\]](#)[\[11\]](#)
- Procedure:
 - A 10-gram sample of the explosive is wrapped in foil and placed at the bottom of the borehole.[\[10\]](#)[\[11\]](#)
 - A standard detonator is inserted into the sample.
 - The remaining space in the borehole is filled with fine sand.[\[10\]](#)[\[11\]](#)
 - The sample is detonated electrically.
 - After the explosion, the resulting cavity in the lead block is measured by carefully filling it with water and recording the volume.[\[11\]](#)
- Output: The final result is the net volume expansion of the cavity in cubic centimeters (cm³), known as the Trauzl number.[\[10\]](#)

2. Detonation Velocity Measurement The velocity of detonation (VoD) is the speed at which the detonation front propagates through the explosive.

- Apparatus: A column of the test explosive, a high-speed chronograph or oscilloscope, and a series of probes (ionization or fiber optic) or a high-speed camera.[\[2\]](#)[\[4\]](#)
- Procedure (Electronic Method):
 - Probes are inserted into the explosive charge at precise, known distances from each other.
 - The explosive is initiated at one end.
 - As the detonation wave travels down the column, it passes each probe, generating an electrical or optical signal.

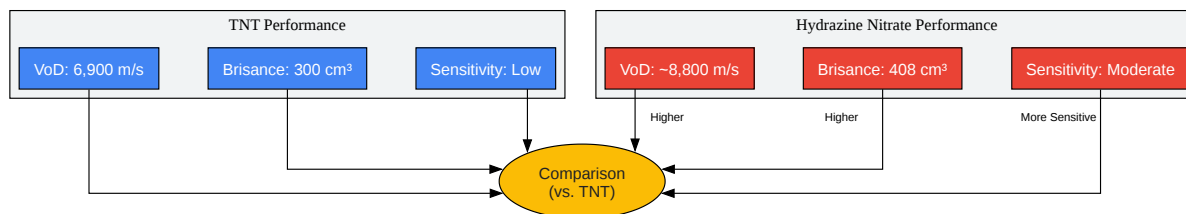
- The chronograph measures the time interval between the signals from consecutive probes.
- Output: The detonation velocity is calculated by dividing the known distance between probes by the measured time interval, typically expressed in meters per second (m/s).^[4]

3. BAM Fallhammer Test (Impact Sensitivity) This test determines the impact energy at which a substance is expected to react (e.g., ignite, explode, or decompose).^{[12][13]}

- Apparatus: A weighted hammer that can be dropped from calibrated heights onto a sample held between a steel anvil and roller assembly.^[6] Drop weights can typically be varied (e.g., 1 kg, 5 kg, 10 kg).^[6]
- Procedure:
 - A small, measured amount of the explosive sample is placed in the test apparatus.
 - The weight is dropped from a specific height.
 - The outcome (explosion, crackling, smoke, or no reaction) is observed.
 - The "Bruceton up-and-down method" is often employed, where the drop height is increased after a non-reaction and decreased after a reaction to statistically determine the height at which there is a 50% probability of initiation.
- Output: The result is expressed as the impact energy, calculated from the drop height and weight ($\text{Energy} = \text{mass} \times \text{gravity} \times \text{height}$), and is given in Joules (J) or Newton-meters (Nm).^[13]

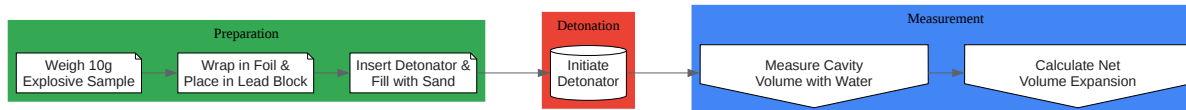
Visualizations

The following diagrams illustrate the comparative performance and an experimental workflow.



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Caption: Comparative explosive properties of HN and TNT.



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Caption: Workflow for the Trauzl lead block test.

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